

Safeguarding Your Research: A Guide to Handling Methyl 2-(3-hydroxyphenyl)acetate

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Compound of Interest

Compound Name: Methyl 2-(3-hydroxyphenyl)acetate

Cat. No.: B156774

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For researchers and scientists in the fast-paced world of drug development, the safe and efficient handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for **Methyl 2-(3-hydroxyphenyl)acetate**, ensuring the integrity of your experiments and the safety of laboratory personnel.

Immediate Safety and Hazard Information

Methyl 2-(3-hydroxyphenyl)acetate is a compound that requires careful handling due to its potential health hazards. The primary risks associated with this chemical include harm if swallowed, skin and eye irritation, and potential respiratory irritation. It is also noted as being harmful to aquatic life.

Hazard Identification and Precautionary Statements:

Hazard Class	GHS Code	Statement
Acute Toxicity, Oral	H302	Harmful if swallowed
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation
Specific Target Organ Toxicity	H335	May cause respiratory irritation
Hazardous to the Aquatic Environment	H412	Harmful to aquatic life with long lasting effects

Precautionary Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray
P273	Avoid release to the environment

Personal Protective Equipment (PPE)

A multi-layered approach to Personal Protective Equipment (PPE) is crucial when handling **Methyl 2-(3-hydroxyphenyl)acetate** to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment:

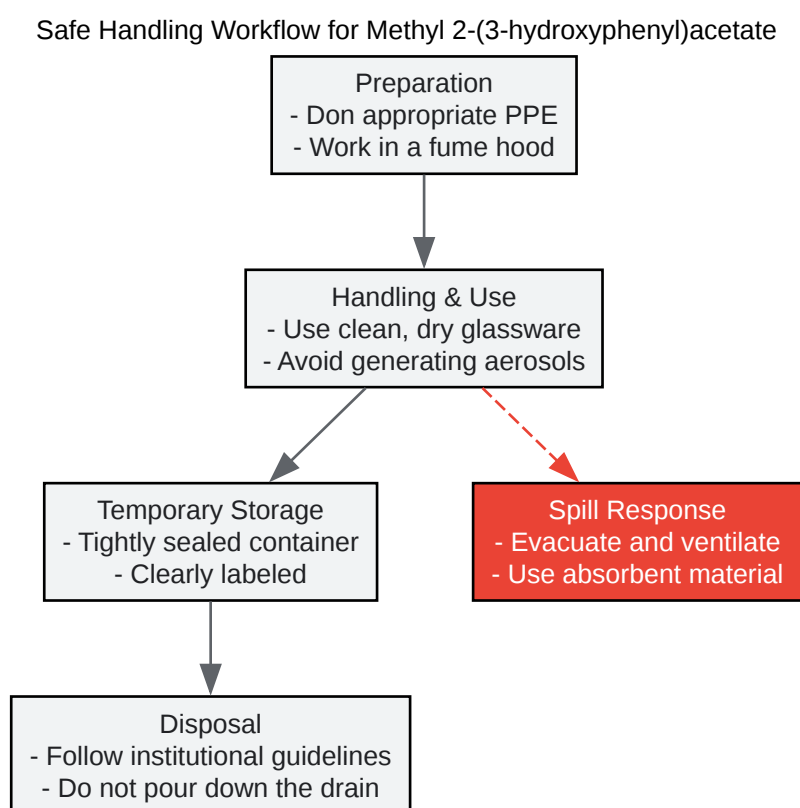
Body Part	PPE Item	Specification
Eyes/Face	Safety Goggles	Chemical splash goggles should be worn at all times to protect from splashes.
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for any signs of degradation or puncture before use.
Body	Laboratory Coat	A flame-retardant lab coat should be worn and buttoned to its full length to protect skin and clothing.
Respiratory	Fume Hood	All handling of Methyl 2-(3-hydroxyphenyl)acetate should be conducted in a certified chemical fume hood to minimize inhalation of vapors.

Operational and Disposal Plans

A systematic workflow is essential for the safe handling and disposal of **Methyl 2-(3-hydroxyphenyl)acetate**.

Experimental Workflow

The following diagram outlines the standard operating procedure for handling **Methyl 2-(3-hydroxyphenyl)acetate** from preparation to disposal.



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Safe Handling Workflow

First Aid Procedures

In the event of exposure, immediate and appropriate first aid is critical.

First Aid Measures for Exposure:

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.

Disposal Plan

Proper disposal of **Methyl 2-(3-hydroxyphenyl)acetate** and any contaminated materials is crucial to prevent environmental harm and adhere to regulations.

Disposal Guidelines:

Waste Type	Disposal Procedure
Unused Chemical	Dispose of as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.
Contaminated Materials	Any materials such as gloves, paper towels, or absorbent pads that come into contact with Methyl 2-(3-hydroxyphenyl)acetate should be collected in a sealed, labeled container and disposed of as hazardous waste.
Empty Containers	Triple rinse with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste. Punctured and triple-rinsed containers can then be disposed of as regular waste, in accordance with institutional policies.

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